

3-Phenylcyclohexanone (CAS 20795-53-3): A Comprehensive Physicochemical Guide

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Compound of Interest

Compound Name: 3-Phenylcyclohexanone

Cat. No.: B1347610

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This technical guide provides a detailed overview of the physicochemical properties of **3-Phenylcyclohexanone** (CAS 20795-53-3), a versatile organic compound. With its unique molecular structure, featuring a cyclohexanone ring substituted with a phenyl group, this compound serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.^[1] Its reactivity and stability make it a valuable building block in the development of complex molecules.^[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Phenylcyclohexanone**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O	[2][3]
Molecular Weight	174.24 g/mol	[2][3]
Appearance	Colorless liquid or Pale Yellow to Yellow Oil	[1]
Boiling Point	287-288 °C at 736 Torr, 294°C at 760 mmHg	[4]
Melting Point	64 °C	
Density	1.042 g/cm ³	[4]
Solubility	Sparingly soluble in Chloroform, Slightly soluble in Methanol.	
LogP (Octanol-Water Partition Coefficient)	2.3	[2]
Refractive Index	1.538	
Flash Point	123.7 ± 19.2 °C	
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **3-Phenylcyclohexanone** are outlined below.

Melting Point Determination

The melting point of a solid organic compound is a crucial indicator of its purity.[5] A common method involves using a capillary tube apparatus.

Procedure:

- A small, finely powdered sample of **3-Phenylcyclohexanone** is packed into a capillary tube, which is sealed at one end.
- The capillary tube is placed in a heating block or an oil bath, attached to a thermometer.
- The sample is heated slowly, and the temperature is observed.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.^[5] A narrow melting point range is indicative of a pure compound.

Boiling Point Determination

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[6]

Procedure (Thiele Tube Method):

- A small amount of **3-Phenylcyclohexanone** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^[7]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique used to separate, identify, and quantify the components of a mixture.

Procedure:

- A solution of **3-Phenylcyclohexanone** in a volatile organic solvent (e.g., acetone) is prepared.[8]
- A small volume of the sample is injected into the gas chromatograph.
- The sample is vaporized and carried by an inert gas (mobile phase) through a heated column containing a stationary phase.
- The components of the sample are separated based on their boiling points and interactions with the stationary phase.
- As each component elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented.
- The resulting mass spectrum provides a unique fragmentation pattern, which can be used to identify the compound by comparing it to a spectral library.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

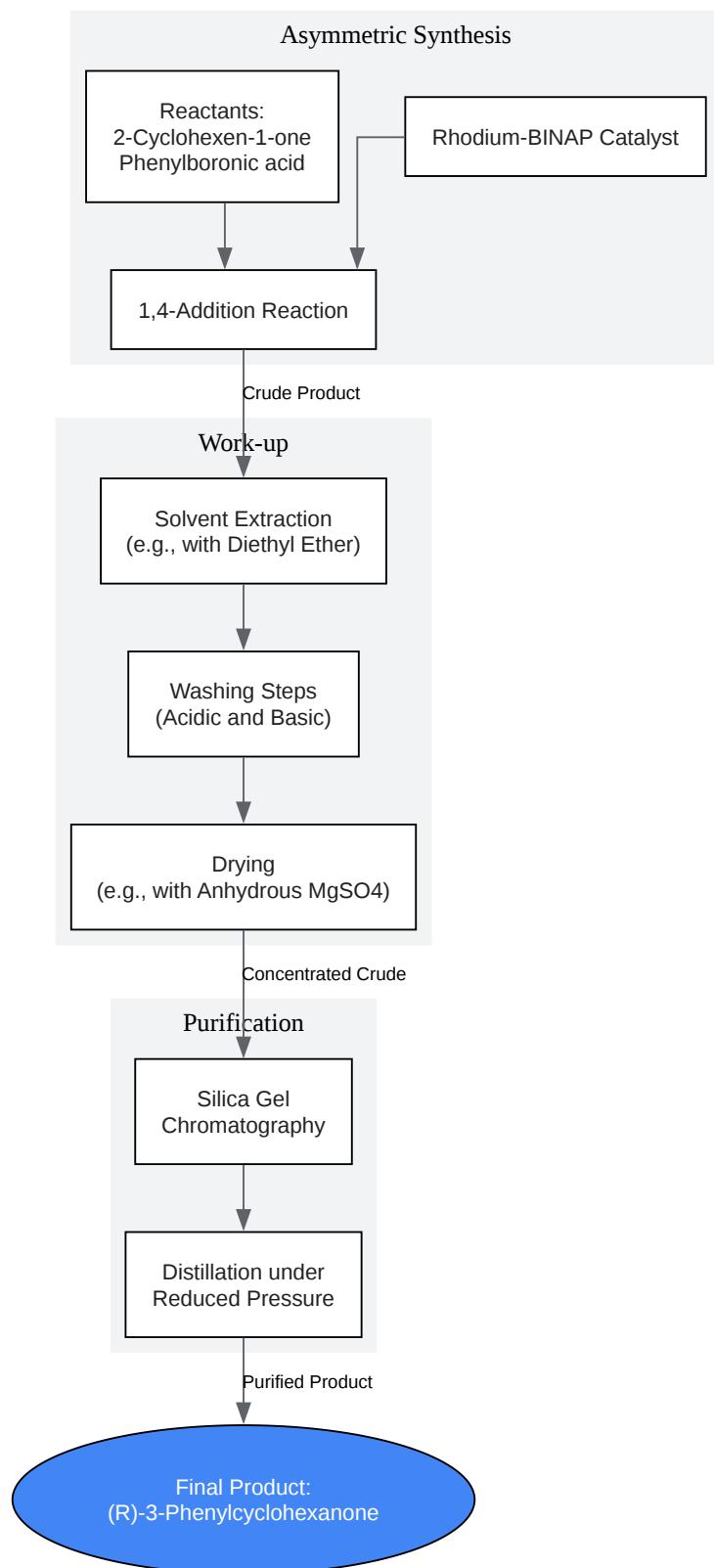
NMR spectroscopy is an indispensable tool for elucidating the molecular structure of organic compounds.[9]

Procedure:

- A small amount of **3-Phenylcyclohexanone** is dissolved in a deuterated solvent (e.g., CDCl_3).
- The sample is placed in an NMR tube and inserted into the spectrometer.
- The sample is subjected to a strong magnetic field and irradiated with radiofrequency pulses.
- The nuclei of the atoms in the molecule absorb and re-emit this energy at specific frequencies.
- The resulting NMR spectrum provides information about the chemical environment, connectivity, and spatial arrangement of the atoms in the molecule. Both ^1H NMR and ^{13}C NMR spectra are typically acquired for a complete structural analysis.[10]

Experimental Workflow: Synthesis and Purification

The following diagram illustrates a typical workflow for the synthesis and purification of **3-Phenylcyclohexanone**, based on a documented procedure for its chiral synthesis.

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Caption: Synthetic and purification workflow for **3-Phenylcyclohexanone**.

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